

A Technical Guide to the Synthesis and Characterization of Phenytoin-15N2,13C

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Compound of Interest

Compound Name: *Phenytoin-15n2,13c*

Cat. No.: *B12404518*

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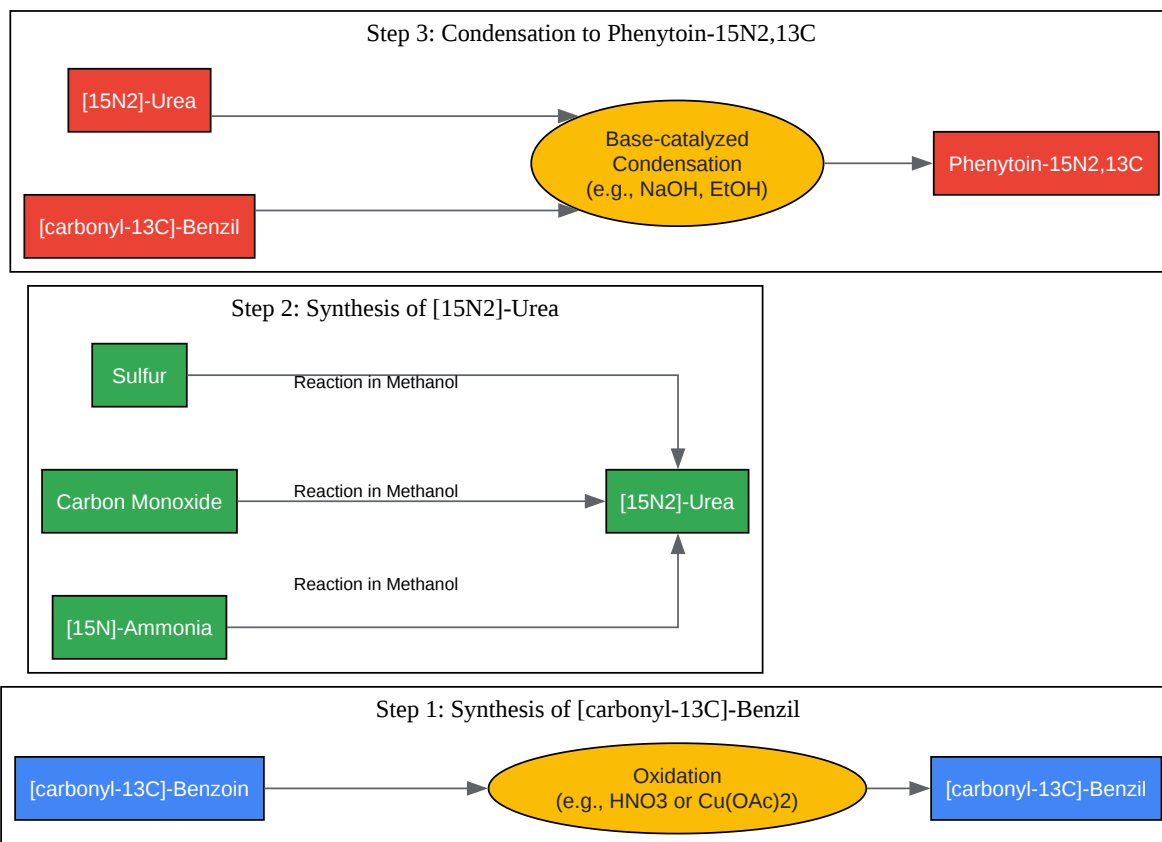
This whitepaper provides a comprehensive technical guide to the synthesis and characterization of the isotopically labeled compound, **Phenytoin-15N2,13C**. This stable isotope-labeled analog of the widely used anticonvulsant drug, Phenytoin, serves as an invaluable internal standard for quantitative bioanalytical studies, enabling precise and accurate pharmacokinetic and metabolic profiling. This document outlines a detailed synthetic protocol, methods for characterization, and relevant biological pathway information.

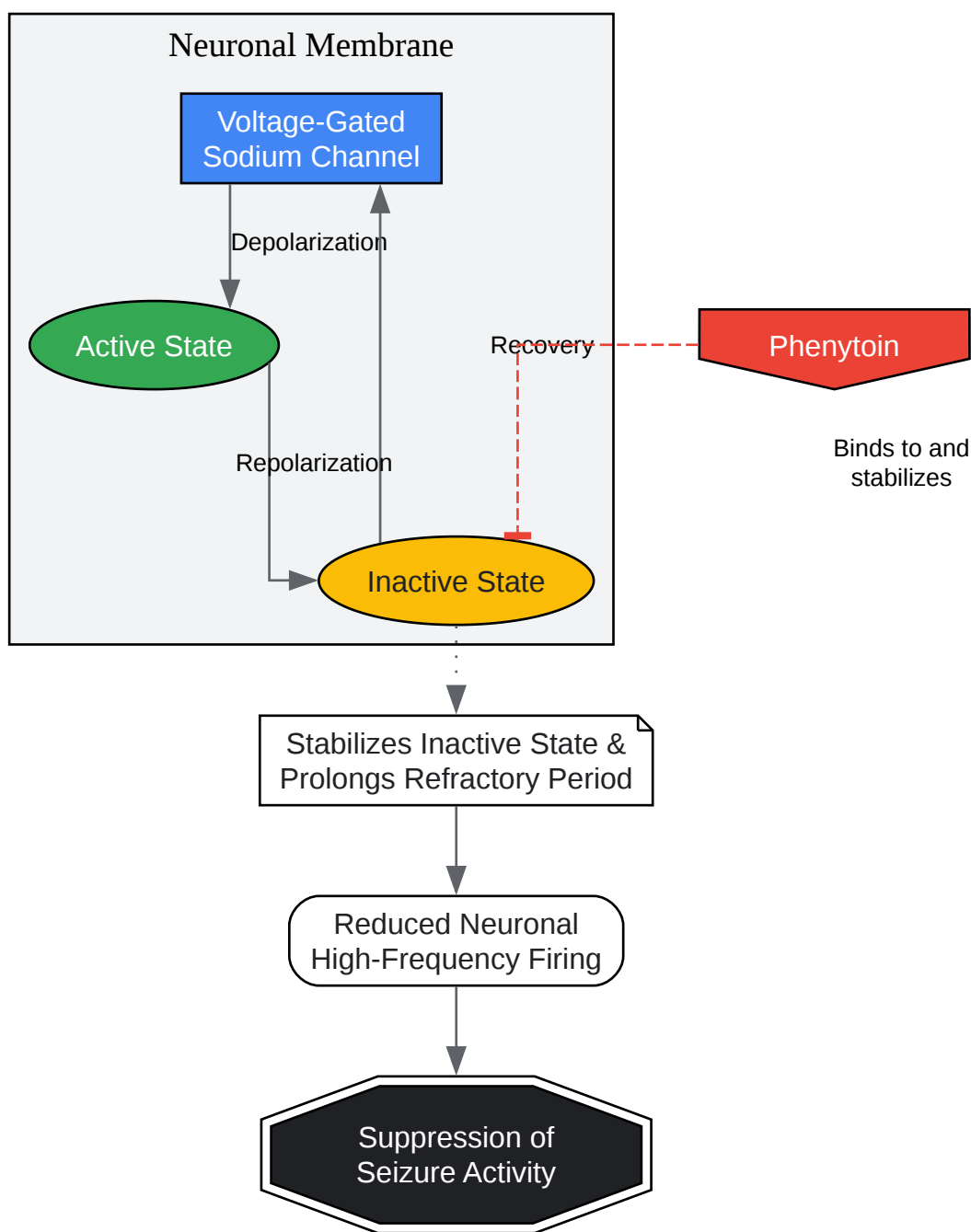
Synthesis of Phenytoin-15N2,13C

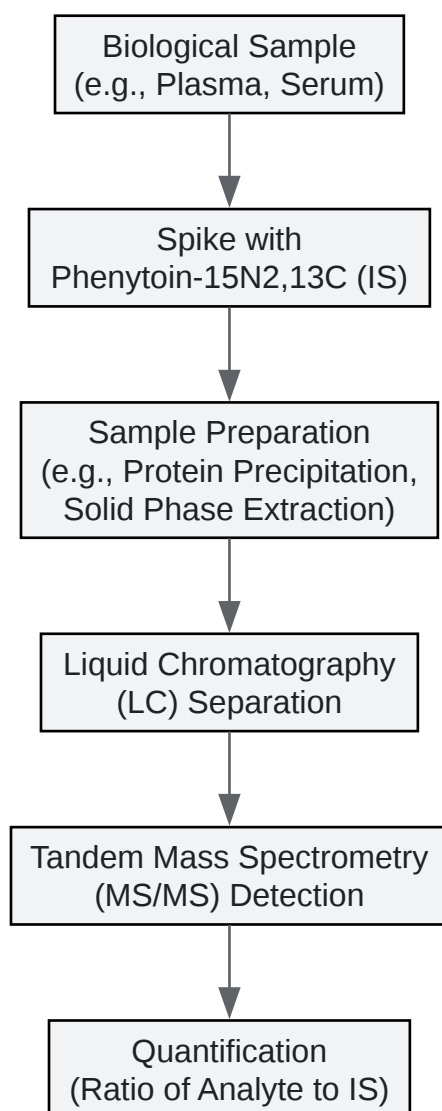
The synthesis of **Phenytoin-15N2,13C** is achieved through a convergent synthesis strategy, culminating in the condensation of isotopically labeled precursors: [carbonyl-13C]-Benzil and [15N2]-Urea. The overall synthetic scheme is presented below.

Synthetic Scheme

The synthesis is a modification of the classical Biltz synthesis of hydantoins.







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